

Available Chemical and Physical Data for Dezapelisib

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Compound Focus: Dezapelisib

CAS No.: 1262440-25-4

Cat. No.: S525808

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The table below summarizes the key identified chemical and physical properties of **Dezapelisib** from the search results [1] [2].

Property	Specification
Generic Name	Dezapelisib [1] [2]
Modality	Small Molecule [1]
Status	Investigational [1] [2]
Chemical Formula	C ₂₀ H ₁₆ FN ₇ OS [1] [2]
Average Molecular Weight	421.45 g/mol [1] [2]
CAS Number	1262440-25-4 [1]

Proposed General Handling and Storage Guidelines

For an investigational drug like **Dezapelisib**, specific handling procedures are typically defined in the Investigator's Brochure (IB). In the absence of this document, the following general principles for small

molecule kinase inhibitors should be applied.

- **Storage Recommendations:** Store in original container at recommended temperature, typically **2-8°C or at controlled room temperature** [3]. Protect from moisture by keeping desiccants in packaging and away from light by using amber containers [3].
- **Handling Precautions:** Assume all investigational agents pose potential health risks. Wear appropriate **Personal Protective Equipment (PPE)** including gloves, lab coat, and safety glasses. Work in a **ventilated engineering control** like a fume hood or biosafety cabinet to minimize inhalation exposure and prevent cross-contamination [3].
- **Reconstitution and Stability:** Stability data for reconstituted solutions or dosing formulations are critical yet unavailable. Stability studies establish expiration dates and in-use stability timelines for prepared solutions.

Experimental Protocols for Stability Assessment

Researchers can establish stability profiles through these key experiments.

Forced Degradation Studies

This protocol helps identify likely degradation products and the intrinsic stability of the molecule.

- **Objective:** To understand the intrinsic stability of **Dezapelisib** under various stress conditions.
- **Materials:** **Dezapelisib** reference standard; relevant solvents (e.g., methanol, acetonitrile); acids (e.g., 0.1M HCl); bases (e.g., 0.1M NaOH); oxidants (e.g., 3% H₂O₂).
- **Method:**
 - Prepare separate solutions of **Dezapelisib**.
 - Expose them to **acidic, basic, oxidative, thermal, and photolytic stress**.
 - Analyze samples at timed intervals using **HPLC with a UV/VIS or MS detector** to monitor for the appearance of new peaks (degradants).
- **Data Analysis:** Compare chromatograms to unstressed control. Calculate percentage of degradation and identify the primary degradation pathways.

Long-Term and Accelerated Stability Testing

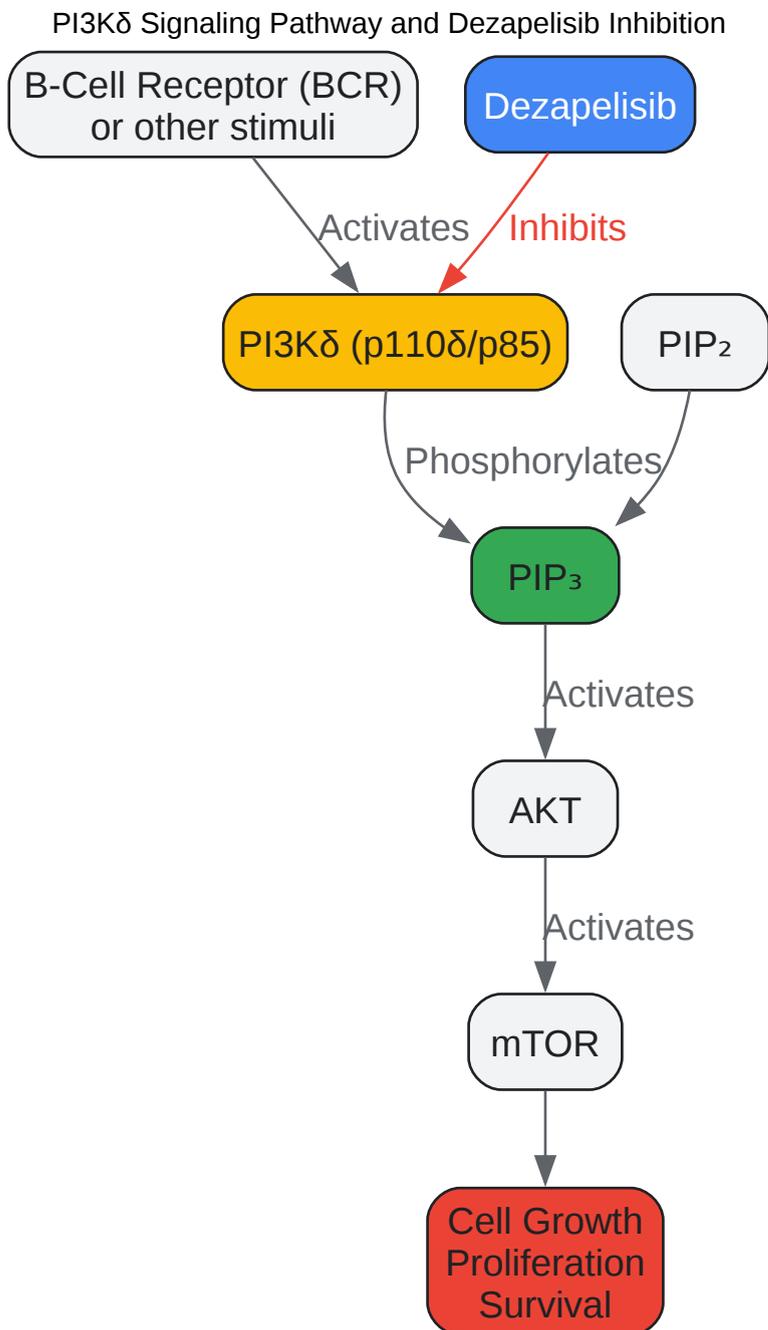
This protocol provides data for assigning shelf life under specific storage conditions.

- **Objective:** To determine the recommended storage conditions and expiration dating for **Dezapelisib**.

- **Materials:** **Dezapelisib** drug substance or product; appropriate primary packaging (e.g., vials, sealed containers).
- **Method:**
 - Place multiple batches of **Dezapelisib** in intended long-term storage condition (e.g., **2-8°C, 25°C/60% relative humidity**).
 - Withdraw samples at predetermined time points (e.g., 0, 1, 3, 6, 9, 12, 24, 36 months).
 - Analyze samples for **potency, related substances, water content, and any other critical quality attributes**.
- **Data Analysis:** Plot degradation over time to predict shelf life, following ICH Q1A(R2) and Q1B guidelines.

Mechanism of Action and Pathway

Dezapelisib is a phosphatidylinositol 3-kinase (PI3K) inhibitor, specifically targeting the **p110 δ catalytic subunit (PI3K δ)** encoded by the *PIK3CD* gene [1] [4]. The diagram below illustrates the role of PI3K δ in the signaling pathway and the point of inhibition by **Dezapelisib**.



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This pathway is particularly relevant in hematologic cells, and its inhibition in lymphoma can have direct anti-tumor effects and modulate the immune environment [4].

Important Considerations for Researchers

- **Consult Official Sources:** Always refer to the official **Investigator's Brochure (IB)** or contact the drug sponsor (Incyte Corporation, based on the development code INCB040093) for authoritative handling data [1].
- **Regulatory Framework:** The "Storage & Handling Condition" is a critical regulatory attribute for product safety and efficacy [3].
- **Safety First:** Adhere to your institution's Environmental Health and Safety (EHS) protocols for hazardous agents until specific safety data sheets for **Dezapelisib** are available.

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References

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